

# 3-Amino-2-hydroxybenzonitrile: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 3-Amino-2-hydroxybenzonitrile

Cat. No.: B112898

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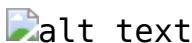
For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety, handling, and Material Safety Data Sheet (MSDS) information for **3-Amino-2-hydroxybenzonitrile** (CAS No. 67608-57-5). The information herein is compiled from available data on closely related isomers and analogous compounds due to the limited public availability of a dedicated Safety Data Sheet for this specific molecule. This guide is intended to empower researchers with the necessary knowledge to handle this compound responsibly and safely in a laboratory setting.

## GHS Hazard Classification (Inferred)

A definitive Globally Harmonized System (GHS) classification for **3-Amino-2-hydroxybenzonitrile** is not readily available. However, based on the hazard profiles of its isomers, such as 4-Amino-3-hydroxybenzonitrile, and related benzonitrile compounds, the following classification can be inferred. It is imperative to handle the compound as if it possesses these hazards.

Pictograms:



Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.[[1](#)]
- H312: Harmful in contact with skin.[[1](#)]
- H315: Causes skin irritation.[[1](#)]
- H319: Causes serious eye irritation.[[1](#)]
- H332: Harmful if inhaled.[[1](#)]
- H335: May cause respiratory irritation.

**Precautionary Statements:**

A comprehensive set of precautionary statements is crucial for the safe handling of this compound.[[2](#)]

Category	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264		Wash skin thoroughly after handling.
P270		Do not eat, drink or smoke when using this product.
P271		Use only outdoors or in a well-ventilated area.
P280		Wear protective gloves/protective clothing/eye protection/face protection.
Response	P301 + P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
P302 + P352		IF ON SKIN: Wash with plenty of soap and water.
P304 + P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305 + P351 + P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P312		Call a POISON CENTER or doctor/physician if you feel unwell.
P330		Rinse mouth.

P332 + P313	If skin irritation occurs: Get medical advice/attention.	
P337 + P313	If eye irritation persists: Get medical advice/attention.	
P362 + P364	Take off contaminated clothing and wash it before reuse.	
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.

## Physical and Chemical Properties

Quantitative data for **3-Amino-2-hydroxybenzonitrile** is limited. The following table includes available data for the target compound and its isomers to provide a comparative context.

Property	3-Amino-2-hydroxybenzonitrile	2-Hydroxybenzonitrile	4-Hydroxybenzonitrile
Molecular Formula	C <sub>7</sub> H <sub>6</sub> N <sub>2</sub> O	C <sub>7</sub> H <sub>5</sub> NO	C <sub>7</sub> H <sub>5</sub> NO
Molecular Weight	134.14 g/mol	119.12 g/mol	119.12 g/mol
Appearance	Not specified	Powder	Not specified
Melting Point	Not specified	92-95 °C	Not specified
Boiling Point	Not specified	149 °C / 14 mmHg	Not specified
Solubility	Not specified	Not specified	Not specified

## Toxicological Information (Inferred)

Specific toxicological data such as LD50 and LC50 values for **3-Amino-2-hydroxybenzonitrile** are not available. The toxicological profile is inferred from related compounds. Benzonitrile compounds, in general, should be handled with utmost caution as they can release hydrocyanic acid under certain conditions. The primary routes of exposure are inhalation, skin contact, and ingestion.

- Acute Oral Toxicity: Harmful if swallowed.[[1](#)]
- Acute Dermal Toxicity: Harmful in contact with skin.[[1](#)]
- Acute Inhalation Toxicity: Harmful if inhaled.[[1](#)]
- Skin Corrosion/Irritation: Causes skin irritation.[[1](#)]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[[1](#)]
- Respiratory Sensitization: May cause respiratory irritation.
- Germ Cell Mutagenicity: No data available.
- Carcinogenicity: No data available.
- Reproductive Toxicity: No data available.
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory system irritation.
- Specific Target Organ Toxicity (Repeated Exposure): No data available.
- Aspiration Hazard: No data available.

## Handling and Storage

Proper handling and storage are critical to ensure the safety of laboratory personnel and the integrity of the compound.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[4]
- Wear appropriate personal protective equipment (PPE), including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles.[5] A face shield is recommended if there is a risk of splashing.[5]
- Avoid generating dust.[2] If dust formation is likely, use a NIOSH-approved respirator.[5]
- Avoid contact with skin, eyes, and clothing.[5]
- Do not eat, drink, or smoke in the laboratory.[5]
- Wash hands thoroughly after handling.[5]

**Storage:**

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[2]
- Keep away from incompatible materials such as strong oxidizing agents.[5]
- Store locked up.

## First Aid Measures

In case of exposure, immediate medical attention is crucial.

- If Swallowed: Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell.
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards Arising from the Chemical: Combustion may produce hazardous gases, including carbon oxides and nitrogen oxides.
- Special Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

## Accidental Release Measures

- Personal Precautions: Evacuate the area.<sup>[5]</sup> Ensure adequate ventilation.<sup>[5]</sup> Wear appropriate PPE, including respiratory protection.<sup>[5]</sup> Avoid breathing dust.
- Environmental Precautions: Prevent the material from entering drains or waterways.
- Methods for Cleaning Up: Carefully sweep up the spilled solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.<sup>[2]</sup>

## Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. It is recommended to use a licensed professional waste disposal service.

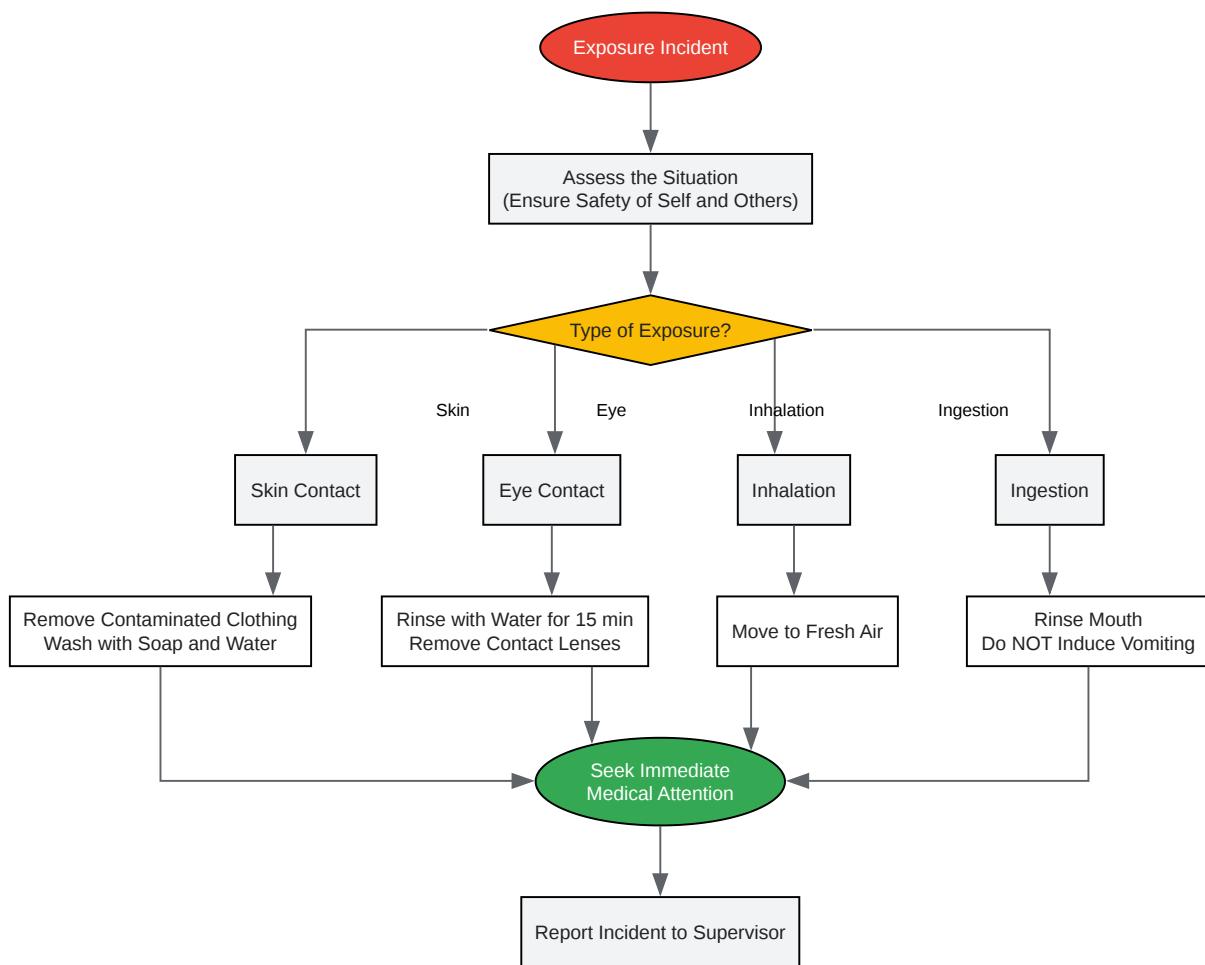
## Experimental Workflow Visualization

The following diagrams illustrate key safety and handling workflows when working with **3-Amino-2-hydroxybenzonitrile**.



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Caption: General laboratory workflow for handling **3-Amino-2-hydroxybenzonitrile**.

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Caption: Emergency response flowchart for exposure to **3-Amino-2-hydroxybenzonitrile**.

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- To cite this document: BenchChem. [3-Amino-2-hydroxybenzonitrile: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b112898#safety-handling-and-msds-for-3-amino-2-hydroxybenzonitrile]

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